

A Comprehensive Technical Guide to the Spectroscopic Identification of Nitrosyl Cyanide

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Compound of Interest

Compound Name: Nitrosyl cyanide

CAS No.: 4343-68-4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data available for the identification and characterization of **nitrosyl cyanide** (ONCN). It is intended for researchers, scientists, and professionals in drug development who may encounter this reactive molecule in various chemical and biological systems. The guide summarizes key quantitative data in structured tables, details relevant experimental protocols, and presents logical relationships through diagrams.

Spectroscopic Data for Nitrosyl Cyanide

Nitrosyl cyanide is a blue-green gas with a planar structure.^{[1][2]} Spectroscopic analysis has been crucial in determining its molecular geometry and electronic properties. The molecule exhibits characteristic spectra in the infrared, microwave, and ultraviolet-visible regions.

The infrared spectrum of **nitrosyl cyanide** has been recorded in the gas phase.^{[3][4]} The fundamental vibrational frequencies are summarized in the table below. These frequencies correspond to the different stretching and bending modes of the molecule.

Vibrational Mode	Frequency (cm ⁻¹) for ONCN	Frequency (cm ⁻¹) for O ¹⁵ NCN
C≡N stretch	~2200 (not explicitly observed but expected)	-
N=O stretch	1484.3	-
C-N stretch	820.0	-
N-C-N in-plane bend	583.3	-
ν ₅ (in-plane bend)	212.0	211.6
ν ₆ (out-of-plane bend)	264.2	264.0

Data sourced from multiple studies.[\[3\]](#)[\[5\]](#)

Microwave spectroscopy has been employed to study **nitrosyl cyanide** and its isotopologues, confirming its planar structure and providing precise rotational constants.[\[6\]](#)[\[7\]](#) The intensities of vibrational satellite lines in the microwave spectra indicate that the two lowest vibrational modes are near 240 and 270 cm⁻¹.[\[6\]](#)

Isotopologue	A (MHz)	B (MHz)	C (MHz)
ONCN	20058.4	4377.9	3591.1
¹⁵ NOCN	19994.7	4250.8	3500.5
NOC ¹⁵ N	19488.2	4376.8	3577.4
NO ¹³ CN	20057.9	4238.9	3496.0
N ¹⁸ OCN	19024.1	4374.9	3556.8

Rotational constants for the ground vibrational state.

The dipole moment of **nitrosyl cyanide** has also been determined from microwave spectroscopy.

The electronic spectrum of **nitrosyl cyanide** has been recorded in the gas phase, revealing a weak, broad band in the visible region and several peaks in the ultraviolet region.[3]

Spectral Region	λ_{max} (nm)	Molar Extinction Coefficient (ϵ , L/mol·cm)
Visible	738	14.97
Ultraviolet	216	1464.8

All electronic transitions are symmetry allowed, leading to rich spectra in these regions.[3]

The gas-phase ionization energies of **nitrosyl cyanide** have been determined using photoelectron spectroscopy.[8]

Ionization Energy (eV)	Method
10.93	Photoelectron Spectroscopy
11.50 (Vertical)	Photoelectron Spectroscopy

Experimental Protocols

Detailed experimental procedures are essential for the successful synthesis and spectroscopic identification of **nitrosyl cyanide**.

Nitrosyl cyanide can be synthesized by the reaction of nitrosyl chloride (NOCl) and silver cyanide (AgCN) at low temperatures.[1][2]

A common procedure involves the following steps:

- Cool a reaction vessel containing silver cyanide to a low temperature (e.g., -40 to -50 °C).
- Introduce gaseous nitrosyl chloride into the reaction vessel.
- The reaction produces **nitrosyl cyanide** gas, which can be trapped cryogenically.
- Purification can be achieved through a series of bulb-to-bulb distillations.[3]

Another method involves the low-temperature nitrosylation of K-(18-crown-6)cyanide with nitrosyl tetrafluoroborate.[9]

The gas-phase infrared spectrum of **nitrosyl cyanide** is typically recorded using a grating spectrophotometer.[3]

- A purified sample of **nitrosyl cyanide** is introduced into a gas cell with appropriate windows (e.g., KBr).
- The spectrum is recorded over a range of interest, for example, from 4000 to 250 cm^{-1} . [3][4]
- Calibration of the absorption frequencies is performed using a polystyrene standard.[3]

Microwave spectra are obtained using a microwave spectrometer.

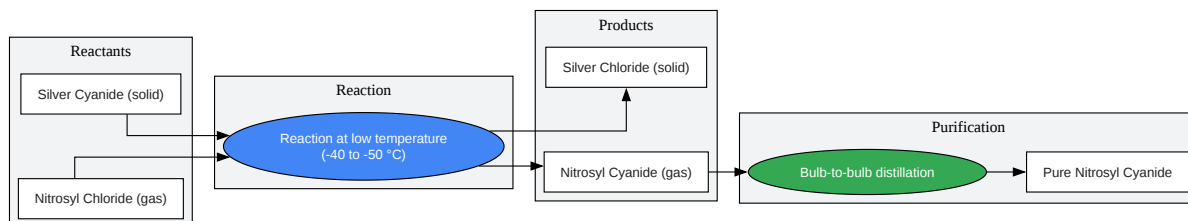
- A gaseous sample of **nitrosyl cyanide** is introduced into the spectrometer's waveguide.
- The microwave radiation is swept over a range of frequencies, and the absorption is detected.
- The spectra for different isotopically substituted species can be measured to determine the molecular structure.[6][7]

The electronic spectrum is recorded using a recording spectrophotometer.[3]

- A gaseous sample of **nitrosyl cyanide** is placed in a quartz cuvette.
- The absorbance is measured over the visible and ultraviolet wavelength ranges.

Logical Relationships and Workflows

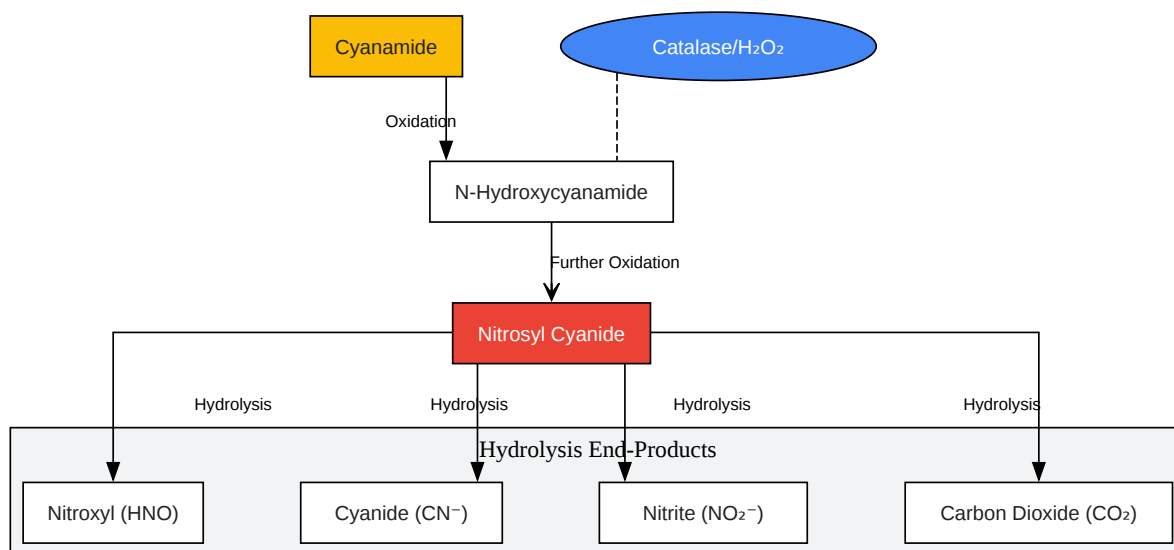
The following diagrams illustrate key processes related to **nitrosyl cyanide**.



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Synthesis workflow for **nitrosyl cyanide**.

Nitrosyl cyanide has been proposed as an intermediate in the metabolic oxidation of cyanamide.^[9]



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Proposed metabolic pathway involving **nitrosyl cyanide**.

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